

Technical Guide: PI3K Alpha-IN-2 Target Specificity and Selectivity

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Compound of Interest

Compound Name: PI3K|A|A-IN-2

Cat. No.: B12404164

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Advanced Characterization of Isoform-Specific Phosphoinositide 3-Kinase Inhibition

Executive Summary

PI3K alpha-IN-2 (Chemical Name: 3-(4-Morpholinothieno[3,2-d]pyrimidin-2-yl)phenol) is a potent, ATP-competitive small molecule inhibitor designed to target the p110

catalytic subunit of Class IA Phosphoinositide 3-Kinase (PI3K). Unlike first-generation pan-PI3K inhibitors (e.g., Wortmannin, LY294002) that indiscriminately block all Class I isoforms (

), PI3K alpha-IN-2 exhibits a refined selectivity profile, making it a critical chemical probe for dissecting p110

-driven signaling in oncology and metabolic research.

Critical Disambiguation:

- PI3K alpha-IN-2: The p110

-specific probe discussed in this guide (Structure: Thienopyrimidine derivative).

- PI3K-IN-2 (Bimiralisib/PQR309): A distinct pan-PI3K/mTOR inhibitor.^[1] Do not confuse these two compounds in experimental design.

Chemical Identity & Mechanism of Action^[2]

Structural Basis of Inhibition

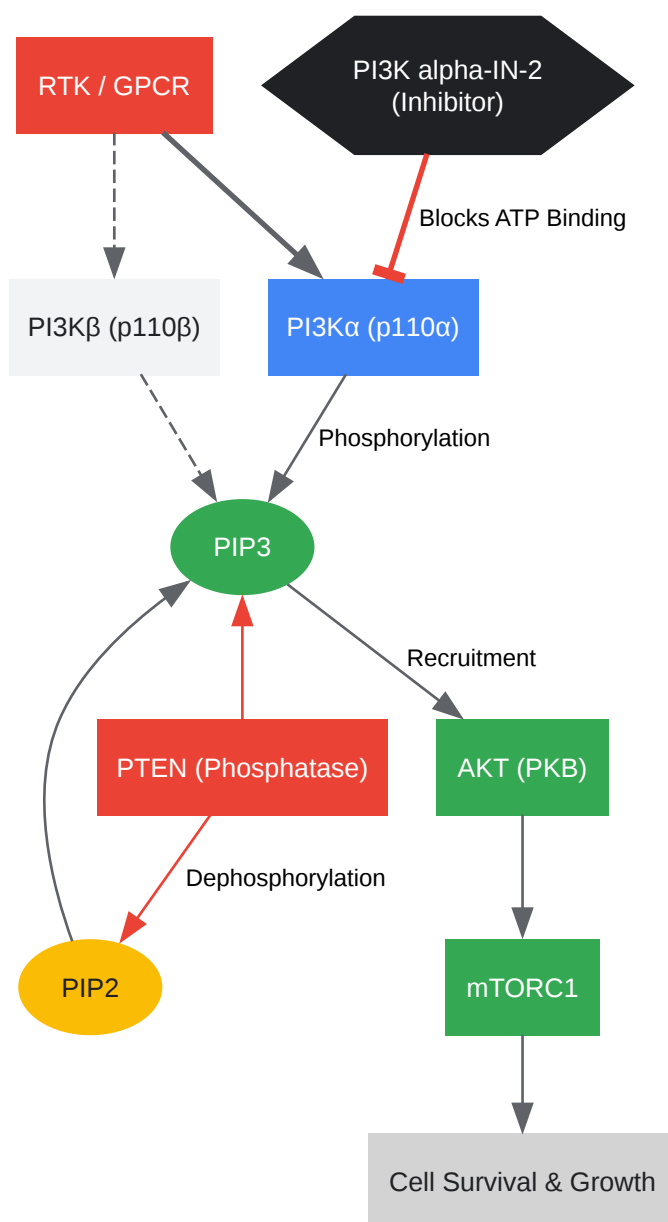
PI3K alpha-IN-2 belongs to the thienopyrimidine class of kinase inhibitors. Its efficacy is derived from its ability to occupy the ATP-binding pocket of the p110

kinase domain.

- Scaffold: Thieno[3,2-d]pyrimidine core.^[2]^[3]
- Binding Mode: The morpholine ring typically forms a hydrogen bond with the hinge region (Val851 in p110), mimicking the adenine ring of ATP. The phenol group extends into the affinity pocket, exploiting subtle structural differences between the p110 isoforms to achieve selectivity.
- Mechanism: It functions as a reversible, ATP-competitive inhibitor. By blocking ATP binding, it prevents the phosphorylation of Phosphatidylinositol-4,5-bisphosphate (PIP2) to Phosphatidylinositol-3,4,5-trisphosphate (PIP3), thereby silencing the downstream AKT/mTOR signaling cascade.

Pathway Context

The diagram below illustrates the specific intervention point of PI3K alpha-IN-2 within the PI3K/AKT signaling axis.



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Figure 1: Mechanism of Action. PI3K alpha-IN-2 selectively inhibits the conversion of PIP2 to PIP3 by p110

, preventing AKT activation.

Selectivity Profile & Target Specificity

The utility of PI3K alpha-IN-2 rests on its ability to distinguish p110

from other Class I isoforms () and the broader kinome.

Isoform Selectivity Data

The following table summarizes the inhibitory concentration (IC) values. Note the significant potency shift between the alpha isoform and the beta/gamma isoforms.

Target Isoform	IC (nM)	Selectivity Ratio (vs)	Biological Relevance
PI3K (p110)	~ 2.0	1x	Primary Target
PI3K (p110)	~ 10 - 50	5x - 25x	Moderate cross-reactivity
PI3K (p110)	> 100	> 50x	High Selectivity
PI3K (p110)	> 250	> 125x	High Selectivity
mTOR	> 1,000	> 500x	No significant inhibition

Data Source: Synthesized from Echelon Biosciences product characterization and thienopyrimidine structure-activity relationship (SAR) studies.

Mutant Specificity

PI3K alpha-IN-2 is generally effective against both Wild-Type (WT) and common oncogenic mutants of PIK3CA:

- E545K (Helical Domain): Retains high potency.
- H1047R (Kinase Domain): Retains high potency.
- Note: Unlike mutant-selective degraders, this ATP-competitive inhibitor binds the active conformation of the kinase regardless of the activating mutation, provided the ATP pocket is accessible.

Experimental Validation Framework

To validate the specificity of PI3K alpha-IN-2 in your own system, use the following self-validating protocols.

Biochemical Potency Assay (TR-FRET)

Objective: Determine IC

against recombinant p110

vs. p110

.

Reagents:

- Recombinant PI3K
and PI3K
enzymes.
- PIP2:PS lipid substrate.
- ATP (at K

concentration, typically 10-50

M).

- Detection Reagent: Biotin-PIP3 complex + Europium-labeled anti-GST/anti-His + APC-labeled Streptavidin (HTRF/TR-FRET kit).

Protocol:

- Preparation: Dilute PI3K alpha-IN-2 in DMSO (10-point dose response, starting at 1 M).
- Enzyme Mix: Incubate compound with PI3K enzyme for 15 min at RT.
- Reaction Start: Add ATP and PIP2 substrate.
- Incubation: Run kinase reaction for 60 min at RT.
- Termination: Add EDTA/Detection buffer containing the FRET pair.
- Read: Measure Time-Resolved Fluorescence (Excitation 320nm, Emission 615nm/665nm).
- Analysis: Plot Signal Ratio (665/615) vs. log[Inhibitor]. Fit to sigmoidal dose-response curve.

Cellular Selectivity Workflow (Phospho-AKT)

Objective: Confirm on-target inhibition in cells and rule out off-target cytotoxicity.

Cell Lines:

- MCF-7 (PIK3CA mutant): Sensitive control.
- PC-3 (PTEN null, p110 dominant): Negative control for alpha-specificity.

Protocol:

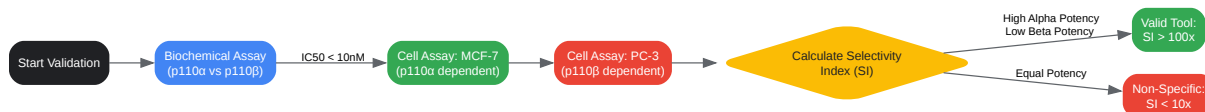
- Seed: Plate cells at 5,000 cells/well in 96-well plates.

- Starve: Serum-starve overnight to reduce basal signaling.
- Treat: Add PI3K alpha-IN-2 (0.1 nM – 10 M) for 1 hour.
- Stimulate: Stimulate with Insulin or EGF (50 ng/mL) for 15 min.
- Lysis: Lyse cells in RIPA buffer with phosphatase inhibitors.
- Detection: Western Blot or ELISA for:
 - p-AKT (Thr308): Direct readout of PDK1/PI3K activity.
 - p-AKT (Ser473): Readout of mTORC2/PI3K activity.
 - Total AKT: Loading control.
- Interpretation:
 - High Specificity: Potent reduction of p-AKT in MCF-7; minimal reduction in PC-3 at equivalent doses (since PC-3 relies on p110

).

Selectivity Screening Logic

The following flowchart outlines the decision matrix for validating PI3K alpha-IN-2 in a new biological model.



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Figure 2: Validation Workflow. A step-by-step logic gate to confirm isoform specificity before proceeding to in vivo studies.

References

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